

# An In-depth Technical Guide to 5-methoxy-1H-pyrazole-3-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *5-methoxy-1H-pyrazole-3-carbaldehyde*

Cat. No.: B14907253

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## Introduction

**5-methoxy-1H-pyrazole-3-carbaldehyde**, with the CAS number 2435595-49-4, is a member of the pyrazole carbaldehyde family, a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science. The pyrazole nucleus is a versatile scaffold known for its diverse biological activities, and the presence of both a methoxy and an aldehyde functional group on this core makes **5-methoxy-1H-pyrazole-3-carbaldehyde** a valuable building block for the synthesis of more complex and potentially bioactive molecules. This guide provides a comprehensive overview of its properties, synthesis, and potential applications, drawing on established knowledge of related pyrazole derivatives to offer insights where specific data for this compound is not yet publicly available.

## Physicochemical and Spectroscopic Properties

While extensive experimental data for **5-methoxy-1H-pyrazole-3-carbaldehyde** is not widely published, its fundamental properties can be established, and others can be predicted based on its structure and comparison with analogous compounds.

Table 1: Physicochemical Properties of **5-methoxy-1H-pyrazole-3-carbaldehyde**

Property	Value	Source/Comment
CAS Number	2435595-49-4	[1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	126.11 g/mol	[1]
Appearance	Expected to be a solid at room temperature	Based on similar pyrazole carbaldehydes.
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Likely soluble in common organic solvents like DMSO, DMF, and alcohols.	Based on the polarity of the functional groups.
SMILES	<chem>O=CC1=NNC(OC)=C1</chem>	[1]

## Spectroscopic Characterization

Detailed experimental spectra for **5-methoxy-1H-pyrazole-3-carbaldehyde** are not readily found in the public domain. However, the expected spectroscopic signatures can be predicted with a high degree of confidence based on the analysis of similar structures.

- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the aldehyde proton, the pyrazole ring proton, and the methoxy group protons. The aldehyde proton (CHO) typically appears as a singlet in the downfield region, around  $\delta$  9.5-10.0 ppm. The proton on the pyrazole ring (C4-H) would likely resonate as a singlet between  $\delta$  6.0-7.0 ppm. The methoxy group (OCH<sub>3</sub>) protons would appear as a sharp singlet further upfield, typically in the range of  $\delta$  3.8-4.2 ppm.
- <sup>13</sup>C NMR Spectroscopy:** The carbon NMR spectrum would be characterized by a signal for the carbonyl carbon of the aldehyde group at approximately  $\delta$  180-190 ppm. The carbons of the pyrazole ring would appear in the aromatic region, with the carbon bearing the methoxy

group (C5) resonating at a lower field than the other ring carbons. The methoxy carbon would be expected around  $\delta$  55-60 ppm.

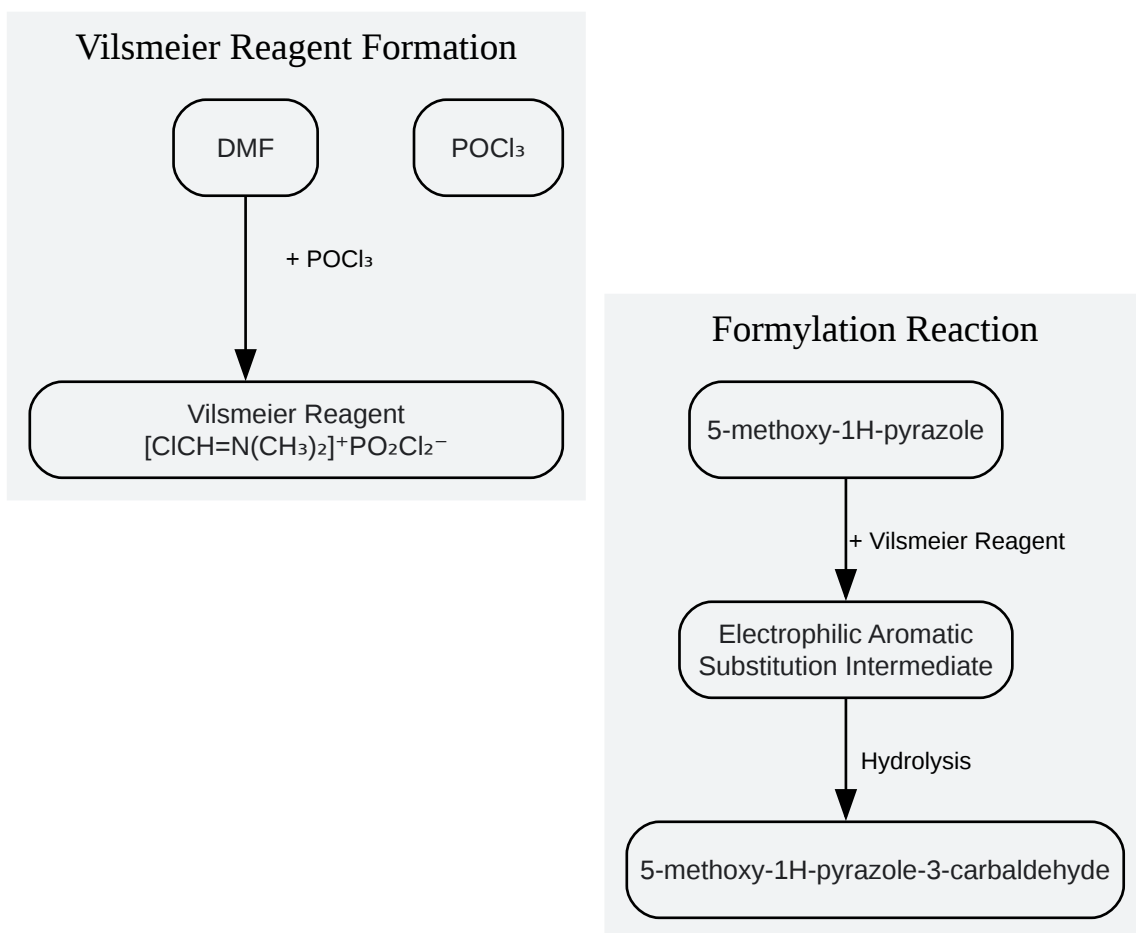
- Mass Spectrometry: The mass spectrum should show a molecular ion peak (M+) corresponding to the molecular weight of 126.11. Fragmentation patterns would likely involve the loss of the formyl group (CHO) and the methoxy group (OCH<sub>3</sub>).

## Synthesis and Purification

The synthesis of pyrazole-4-carbaldehydes is commonly achieved through the Vilsmeier-Haack reaction. This reaction involves the formylation of an activated aromatic or heterocyclic ring using a Vilsmeier reagent, which is typically formed from a substituted amide like N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl<sub>3</sub>).

## Conceptual Synthetic Workflow: Vilsmeier-Haack Reaction

This proposed synthesis is based on established protocols for analogous pyrazole carbaldehydes.



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## Sources

- 1. [2435595-49-4|5-Methoxy-1H-pyrazole-3-carbaldehyde|BLD Pharm \[bldpharm.com\]](#)
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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